

An In-depth Technical Guide on the Safety of Trithiocyanuric Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trithiocyanuric acid

Cat. No.: B147672

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This technical guide provides a comprehensive overview of the safety information for **trithiocyanuric acid**, compiled from various Safety Data Sheets (SDS). It is intended for researchers, scientists, and professionals in drug development who handle this compound. This document summarizes key safety data, outlines general experimental protocols for toxicity testing, and presents logical workflows for safe handling and emergency response.

Chemical Identification and Physical Properties

Trithiocyanuric acid, also known as 1,3,5-Triazine-2,4,6(1H,3H,5H)-trithione, is a yellow crystalline powder.^[1] It is characterized by the following properties:

Property	Value	References
Molecular Formula	C3H3N3S3	^{[2][3][4][5]}
Molar Mass	177.26 - 177.27 g/mol	^{[2][3][5][6]}
Appearance	Yellow powder, chunks, or crystalline powder	^{[1][2][3][4][5]}
Melting Point	>300 °C	^{[2][3][5][7]}
Solubility	Slightly soluble in water	^{[1][3][8]}
CAS Number	638-16-4	^{[1][4][5][9]}

Hazard Identification and Classification

Trithiocyanuric acid is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute oral toxicity and irritation.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[9][10]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation[4][11]
Specific target organ toxicity - single exposure	Category 3	May cause respiratory irritation[4][12][13]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning[4][9][14]
- Hazard Statements: H302, H319, H315, H335[4][9][14]
- Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501[9][13][14]

Toxicological Data

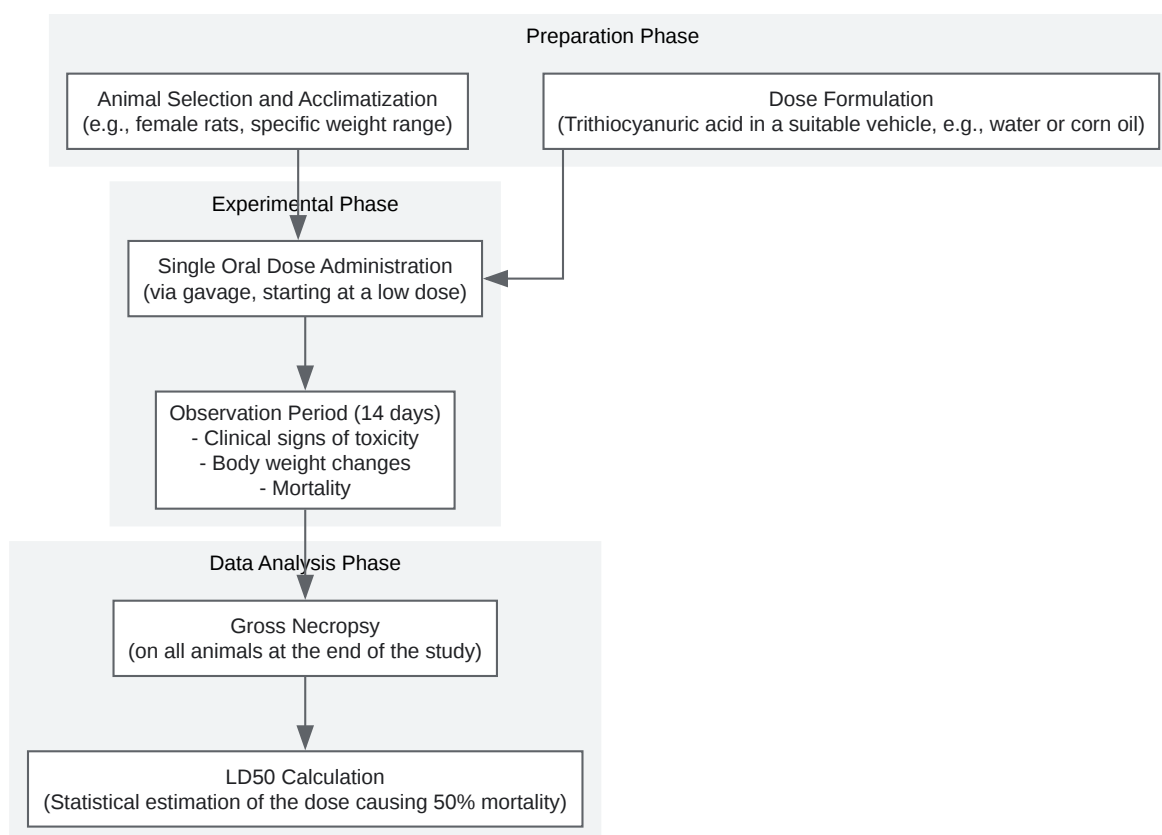
The toxicological properties of **trithiocyanuric acid** have not been fully investigated.[2] The available quantitative data for acute toxicity is:

Route of Exposure	Species	Value
Oral LD50	Rat	9500 mg/kg[2][4]

It is important to note that while some sources classify it as "Harmful if swallowed," the reported LD50 value is relatively high. This discrepancy may be due to different classification criteria or the use of other data. Researchers should handle this chemical with caution. The substance may cause irritation to the eyes, skin, and respiratory tract.[2][3]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in the SDS are not publicly available. However, a general methodology for determining the acute oral LD50, based on OECD Guideline 423, is described below. This provides a framework for understanding how such data is generated.



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General workflow for an acute oral toxicity (LD50) study.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Use in a well-ventilated area.[\[2\]](#)[\[9\]](#)
- Avoid formation of dust and aerosols.[\[2\]](#)[\[9\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE).[\[2\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[14\]](#)
- Do not eat, drink, or smoke when using this product.[\[9\]](#)[\[14\]](#)

Storage:

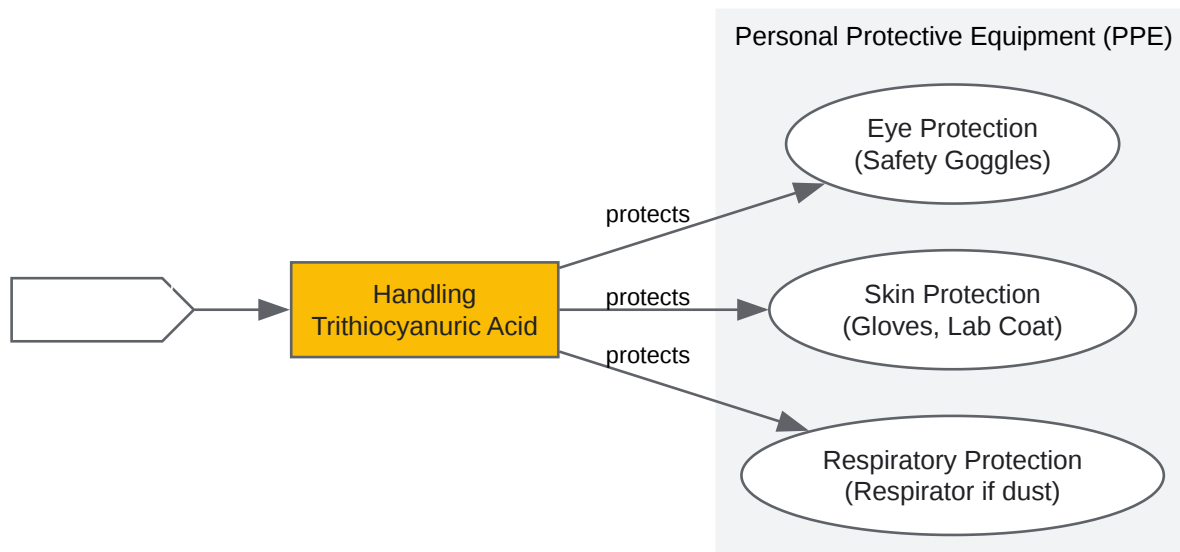
- Store in a tightly closed container.[\[2\]](#)[\[9\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)[\[15\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **trithiocyanuric acid**:

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[2\]](#)[\[9\]](#)[\[13\]](#)
- Skin Protection: Wear impervious clothing and chemical-resistant gloves.[\[2\]](#)[\[9\]](#)[\[12\]](#) Gloves should be inspected before use, and proper glove removal technique should be followed.[\[12\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., P95 or P1).^{[2][9][12]}



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*Recommended Personal Protective Equipment for handling **trithiocyanuric acid**.*

First-Aid and Emergency Procedures

In case of exposure, follow these first-aid measures and seek medical attention.

First-Aid Measures:

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[2][9][12]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.	[2][9][15]
Eye Contact	Rinse with pure water for at least 15 minutes, also under the eyelids.	[2][9][15]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.	[2][9][12]

Fire-Fighting Measures:

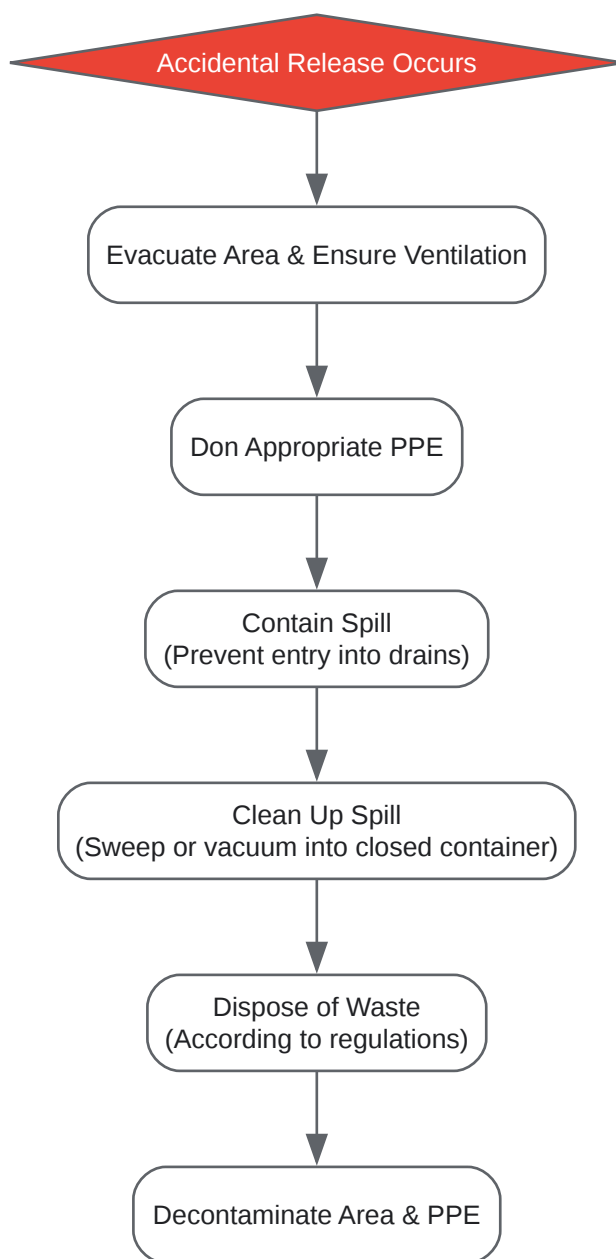
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][9][12][16]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition, including carbon oxides, nitrogen oxides, and sulfur oxides.[2][14][16][17]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3][9][17]

Accidental Release Measures:

- Evacuate personnel to safe areas.[9][12]
- Ensure adequate ventilation.[2][9]
- Wear appropriate PPE.[2][9]

- Avoid dust formation.[2][9]
- Vacuum or sweep up the material and place it into a suitable, closed disposal container.[2][12]
- Prevent the chemical from entering drains.[9][12]

The following diagram illustrates the logical flow of actions in case of an accidental release.



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Logical workflow for responding to an accidental release.

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures and recommended storage conditions.[1][2][12][14]
- Conditions to Avoid: Dust generation, excess heat, and moisture.[2][12]
- Incompatible Materials: Strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[2][12][13][14][15]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides, and sulfur oxides.[2][14][17]

Ecological and Disposal Considerations

- Ecological Information: Some sources indicate that the trisodium salt is harmful to aquatic life with long-lasting effects.[14] However, for **trithiocyanuric acid** itself, comprehensive ecological data is largely unavailable in the reviewed SDSs.[12] Discharge into the environment should be avoided.[9]
- Disposal Considerations: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[9][18] Contaminated packaging should be treated as the product itself.[9][12]

This guide is intended to provide a summary of safety information and does not replace the need for a thorough review of the specific Safety Data Sheet provided by the supplier before handling the material. Always adhere to good laboratory practices.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety of Trithiocyanuric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147672#trithiocyanuric-acid-safety-data-sheet-sds-information]

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